

3-Fluoro-2-iodopyridine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-Fluoro-2-iodopyridine

Cat. No.: B136646

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Introduction

3-Fluoro-2-iodopyridine is a halogenated pyridine derivative increasingly utilized as a key building block in the synthesis of complex organic molecules, particularly in the pharmaceutical and agrochemical industries. Its unique electronic and steric properties make it a valuable synthon for introducing the fluoropyridyl moiety into target structures. However, the presence of reactive halogen substituents necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides an in-depth overview of the safety and handling precautions for **3-Fluoro-2-iodopyridine**, compiled from available safety data sheets and chemical literature.

Hazard Identification and Classification

3-Fluoro-2-iodopyridine is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. It is crucial to handle this compound with appropriate personal protective equipment in a well-ventilated area.


GHS Hazard Classification:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.
- Skin Irritation (Category 2), H315: Causes skin irritation.

- Serious Eye Damage (Category 1), H318: Causes serious eye damage.
- Acute Toxicity, Inhalation (Category 2), H330: Fatal if inhaled.
- Acute Toxicity, Dermal (Category 2), H310: Fatal in contact with skin.
- Specific target organ toxicity - single exposure (Category 3), Respiratory system, H335: May cause respiratory irritation.

Signal Word: Danger

Hazard Pictograms:

 alt text

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Fluoro-2-iodopyridine** is presented in the table below. This information is essential for safe storage, handling, and experimental design.

Property	Value	Reference
CAS Number	146141-04-0	[1][2]
Molecular Formula	C ₅ H ₃ FIN	
Molecular Weight	222.99 g/mol	
Appearance	Off-white to light yellow solid	[2]
Melting Point	Not specified	
Boiling Point	203.1°C at 760 mmHg	[1]
Density	2.046 g/cm ³ (Predicted)	[2]
Flash Point	76.6°C	[1]
pKa	-0.58 ± 0.10 (Predicted)	[2]
Storage Temperature	2–8 °C under inert gas (nitrogen or Argon)	[2]

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risk of exposure and ensure the stability of **3-Fluoro-2-iodopyridine**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat. Ensure that skin is not exposed.
- Respiratory Protection: Use a certified respirator with an appropriate cartridge if working in a poorly ventilated area or when generating dust or aerosols.

Engineering Controls

- Work in a well-ventilated laboratory, preferably within a chemical fume hood.

- Ensure that an eyewash station and a safety shower are readily accessible.

Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust or vapor.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store under an inert atmosphere (e.g., nitrogen or argon).^[2]
- Keep away from incompatible materials such as strong oxidizing agents.

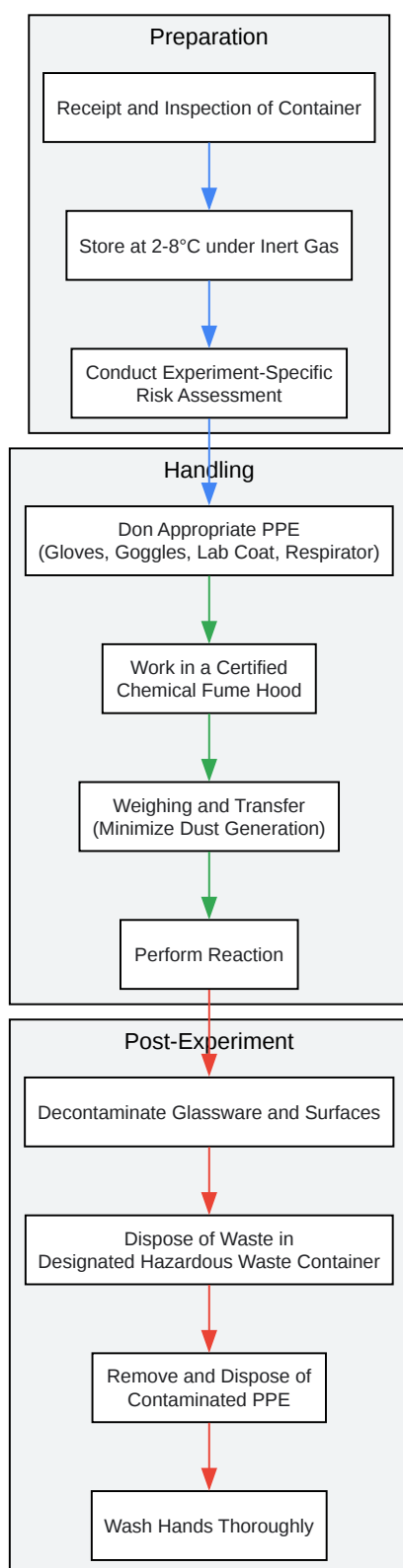
First-Aid Measures

In the event of exposure, immediate medical attention is required. Follow these first-aid measures:

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
- If on Skin: Gently wash with plenty of soap and water. Immediately remove all contaminated clothing.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor/physician.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **3-Fluoro-2-iodopyridine**, from procurement to disposal. Adherence to this workflow is essential for minimizing risks in a laboratory setting.



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Caption: Safe handling workflow for **3-Fluoro-2-iodopyridine**.

Toxicological Information

Detailed toxicological studies for **3-Fluoro-2-iodopyridine** are limited. The available safety data sheets indicate that it is harmful if swallowed and fatal if inhaled or in contact with skin. The primary health effects are summarized in the table below.

Exposure Route	Health Effect
Oral	Harmful if swallowed.
Dermal	Fatal in contact with skin. Causes skin irritation.
Inhalation	Fatal if inhaled. May cause respiratory irritation.
Eye Contact	Causes serious eye damage.

No quantitative data on LD50 or LC50 values were found in the public domain.

Disposal Considerations

Dispose of **3-Fluoro-2-iodopyridine** and its containers in accordance with local, regional, and national regulations. It should be treated as hazardous waste. Do not allow it to enter drains or waterways.

Conclusion

3-Fluoro-2-iodopyridine is a valuable reagent in chemical synthesis but poses significant health risks if not handled properly. A thorough understanding of its hazards, strict adherence to safety protocols, and the use of appropriate personal protective equipment are paramount for its safe use in a research and development setting. All personnel handling this compound should be fully trained on its potential dangers and the necessary safety precautions.

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